

A Comparative Guide to 2-, 3-, and 4-Fluorophenyl Acetate Isomers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Fluorophenyl acetate

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For Researchers, Scientists, and Drug Development Professionals

The introduction of a fluorine atom into a phenyl acetate scaffold can significantly influence its physicochemical and biological properties. This guide provides a comparative overview of 2-fluorophenyl acetate, **3-fluorophenyl acetate**, and 4-fluorophenyl acetate, offering a valuable resource for researchers in medicinal chemistry and materials science. These compounds are often utilized as intermediates in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.^{[1][2]} Understanding the distinct properties of each isomer is crucial for their effective application.

Physicochemical Properties

The position of the fluorine atom on the phenyl ring subtly alters the physical properties of these isomers. A summary of their key physicochemical data is presented below.

Property	2-Fluorophenyl acetate	3-Fluorophenyl acetate	4-Fluorophenyl acetate
CAS Number	29650-44-0[3]	701-83-7[4]	405-51-6[5]
Molecular Formula	C ₈ H ₇ FO ₂ [3]	C ₈ H ₇ FO ₂ [4]	C ₈ H ₇ FO ₂ [5]
Molecular Weight	154.14 g/mol [3]	154.14 g/mol [4]	154.14 g/mol [5]
Appearance	-	Colorless to almost colorless clear liquid[1]	Colorless to almost colorless clear liquid[2]
Melting Point	-	-	0°C[6]
Boiling Point	-	77-78 °C/13 mmHg[4]	197 °C (lit.)[7][8]
Density	-	1.147 g/mL at 25 °C (lit.)[4]	1.178 g/mL at 25 °C (lit.)[7][8]
Refractive Index	-	n ₂₀ /D 1.4800 (lit.)[4]	n ₂₀ /D 1.48 (lit.)[8]

Data for 2-Fluorophenyl acetate is limited in readily available literature.

Biological and Chemical Significance

Fluorophenyl acetates are valuable precursors in organic synthesis. The fluorine substituent enhances the reactivity and selectivity in chemical reactions, making them important intermediates for complex organic molecules.[1]

- 2-Fluorophenyl acetate: Derivatives of 2-fluorophenyl acetic acid have been synthesized and evaluated for their potential as anticancer agents.[9]
- **3-Fluorophenyl acetate:** This isomer is a key intermediate in the synthesis of various pharmaceuticals and agrochemicals, contributing to the development of drugs with improved efficacy and reduced side effects.[1] It is also used in the formulation of pesticides and herbicides.[1]
- 4-Fluorophenyl acetate: It serves as a crucial intermediate in the development of analgesics and anti-inflammatory drugs.[2] The presence of the fluorine atom in its derivatives can lead

to improved metabolic stability and bioactivity.[2] It also finds applications in material science for creating specialty polymers and resins with enhanced thermal stability and chemical resistance.[2]

Experimental Protocols

The following are generalized experimental protocols for determining the key physicochemical properties of the fluorophenyl acetate isomers.

1. Melting Point Determination (for solids)

This method is applicable to solid organic compounds to determine the temperature range over which they transition from a solid to a liquid.

- Apparatus: Melting point apparatus, capillary tubes, thermometer.
- Procedure:
 - A small, finely powdered sample of the compound is packed into a capillary tube.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated slowly, and the temperature is monitored.
 - The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.

2. Boiling Point Determination

This method is used to determine the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.

- Apparatus: Small test tube, capillary tube (sealed at one end), thermometer, heating bath (e.g., oil bath or heating block).
- Procedure:
 - A small amount of the liquid is placed in the test tube.

- The capillary tube is inverted and placed inside the test tube with its open end submerged in the liquid.
- The test tube is attached to a thermometer and heated in the heating bath.
- As the liquid is heated, a stream of bubbles will emerge from the capillary tube.
- The heat is removed, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

3. Solubility Determination

This protocol helps in understanding the solubility of a compound in various solvents, providing insights into its polarity.

- Apparatus: Test tubes, spatula, vortex mixer (optional).
- Solvents: Water, ethanol, hexane, and other relevant organic solvents.
- Procedure:
 - A small, measured amount of the compound (e.g., 25 mg or 0.05 mL) is placed in a test tube.
 - A small volume of the solvent (e.g., 0.75 mL) is added in portions.
 - The test tube is shaken vigorously after each addition.
 - The compound is classified as soluble if it completely dissolves. If it does not dissolve, it is classified as insoluble. The polarity of the compound can be inferred based on the principle of "like dissolves like".[\[10\]](#)

Visualizing Experimental Workflow

The following diagram illustrates a general workflow for the characterization of the physicochemical properties of the fluorophenyl acetate isomers.

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Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com